

Spectroscopic Analysis of 3,4-Diethyl-2-methylhexane: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Diethyl-2-methylhexane

CAS No.: 61868-68-6

Cat. No.: B14566650

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Disclaimer: Experimental spectroscopic data for **3,4-Diethyl-2-methylhexane** is not readily available in public scientific databases. The data presented in this guide is predictive, based on the compound's structure, established principles of spectroscopic analysis, and data from analogous branched alkanes. This document serves as a reference for researchers and scientists on the expected spectroscopic characteristics and the methodologies for their acquisition.

Molecular Overview

3,4-Diethyl-2-methylhexane is a saturated acyclic hydrocarbon with the chemical formula $C_{11}H_{24}$ and a molecular weight of approximately 156.31 g/mol ^[1]. As a branched alkane, its structure dictates a complex, yet predictable, signature across various spectroscopic techniques, which is invaluable for its identification and characterization in complex mixtures such as petroleum products or synthetic reaction outputs.

Predicted Spectroscopic Data

The following sections detail the anticipated spectroscopic data for **3,4-Diethyl-2-methylhexane**.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

The ^1H NMR spectrum of **3,4-Diethyl-2-methylhexane** is expected to be complex due to the presence of multiple, chemically similar alkyl groups. The signals would likely appear in the upfield region (typically 0.8-1.7 ppm), characteristic of alkanes. Overlapping multiplets are anticipated, making definitive assignment challenging without advanced 2D NMR techniques.

Table 1: Predicted ^1H NMR Chemical Shifts for **3,4-Diethyl-2-methylhexane**

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
$-\text{CH}_3$ (at C1 and ethyl groups)	0.8 - 1.0	Triplet / Doublet	15H
$-\text{CH}_2-$ (ethyl and hexane chain)	1.1 - 1.5	Quartet / Multiplet	6H
$-\text{CH}-$ (at C2, C3, C4)	1.4 - 1.7	Multiplet	3H

Note: Due to the structural complexity and potential for diastereomers, the methylene ($-\text{CH}_2-$) and methine ($-\text{CH}-$) protons may exhibit complex and overlapping multiplets.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

Due to the molecule's asymmetry and chiral centers at positions 3 and 4, all eleven carbons are expected to be chemically non-equivalent, giving rise to eleven distinct signals in the proton-decoupled ^{13}C NMR spectrum. All signals are predicted to fall within the typical aliphatic range.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3,4-Diethyl-2-methylhexane**

Carbon Atom	Predicted Chemical Shift (δ , ppm)
Primary (-CH ₃)	10 - 20
Secondary (-CH ₂)	20 - 35
Tertiary (-CH-)	30 - 45

Note: The specific chemical shifts depend on the local electronic environment and steric effects. The values are typical for saturated hydrocarbons.

Infrared (IR) Spectroscopy

The IR spectrum of an alkane is characterized by absorptions resulting from C-H and C-C bond vibrations. The spectrum is expected to be relatively simple, dominated by strong C-H stretching bands just below 3000 cm⁻¹.

Table 3: Predicted Infrared (IR) Absorption Bands for **3,4-Diethyl-2-methylhexane**

Vibrational Mode	Predicted Frequency Range (cm ⁻¹)	Expected Intensity
C-H Stretching (sp ³ C-H)	2850 - 2970	Strong
C-H Bending (-CH ₃ and -CH ₂ -)	1450 - 1470	Medium
C-H Bending (-CH ₃ , symmetric)	1375 - 1385	Medium-Weak
C-C Stretching	800 - 1300	Weak

Mass Spectrometry (MS)

Under Electron Ionization (EI), branched alkanes undergo characteristic fragmentation. The molecular ion (M⁺) peak at m/z = 156 is expected to be of very low abundance or entirely absent.^{[2][3][4]} Fragmentation is dominated by cleavage at the branching points (C2, C3, and C4) to form the most stable secondary and tertiary carbocations.

Table 4: Predicted Major Fragment Ions (EI-MS) for **3,4-Diethyl-2-methylhexane**

m/z Value	Possible Fragment Structure / Loss
127	$[M - C_2H_5]^+$
113	$[M - C_3H_7]^+$
99	$[M - C_4H_9]^+$
85	$[C_6H_{13}]^+$
71	$[C_5H_{11}]^+$
57	$[C_4H_9]^+$ (likely base peak)
43	$[C_3H_7]^+$
29	$[C_2H_5]^+$

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data for a liquid alkane sample like **3,4-Diethyl-2-methylhexane**.

NMR Spectroscopy Protocol (1H and ^{13}C)

- **Sample Preparation:** Dissolve approximately 5-10 mg of the neat liquid sample in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).
- **Spectrometer Setup:** Insert the sample into the NMR spectrometer.^[5] Lock the spectrometer on the deuterium signal of the solvent. Shim the magnetic field to achieve optimal homogeneity and resolution. Tune and match the probe for both the 1H and ^{13}C frequencies.
- **1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence to produce singlet peaks for each unique carbon. A sufficient number of scans and an

appropriate relaxation delay (e.g., 2-5 seconds) are necessary to obtain a good signal-to-noise ratio, especially for quaternary carbons if present.^[6]

- **Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID) signals. Phase the resulting spectra and perform baseline correction. Calibrate the chemical shift axis using the TMS signal. Integrate the ^1H NMR signals.

IR Spectroscopy Protocol

- **Sample Preparation:** As a liquid, the sample can be analyzed "neat". Place one drop of the liquid onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).^{[7][8]}
- **Cell Assembly:** Carefully place a second salt plate on top of the first, allowing the liquid to spread into a thin, uniform film between the plates.^{[8][9]}
- **Data Acquisition:** Place the assembled plates into the sample holder of an FTIR spectrometer. Record a background spectrum of the empty beam path first. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.
- **Cleaning:** After analysis, disassemble the plates and clean them thoroughly with a dry, non-polar solvent (e.g., anhydrous acetone or isopropanol) and return them to a desiccator to prevent damage from moisture.^[7]

Mass Spectrometry Protocol (EI-MS)

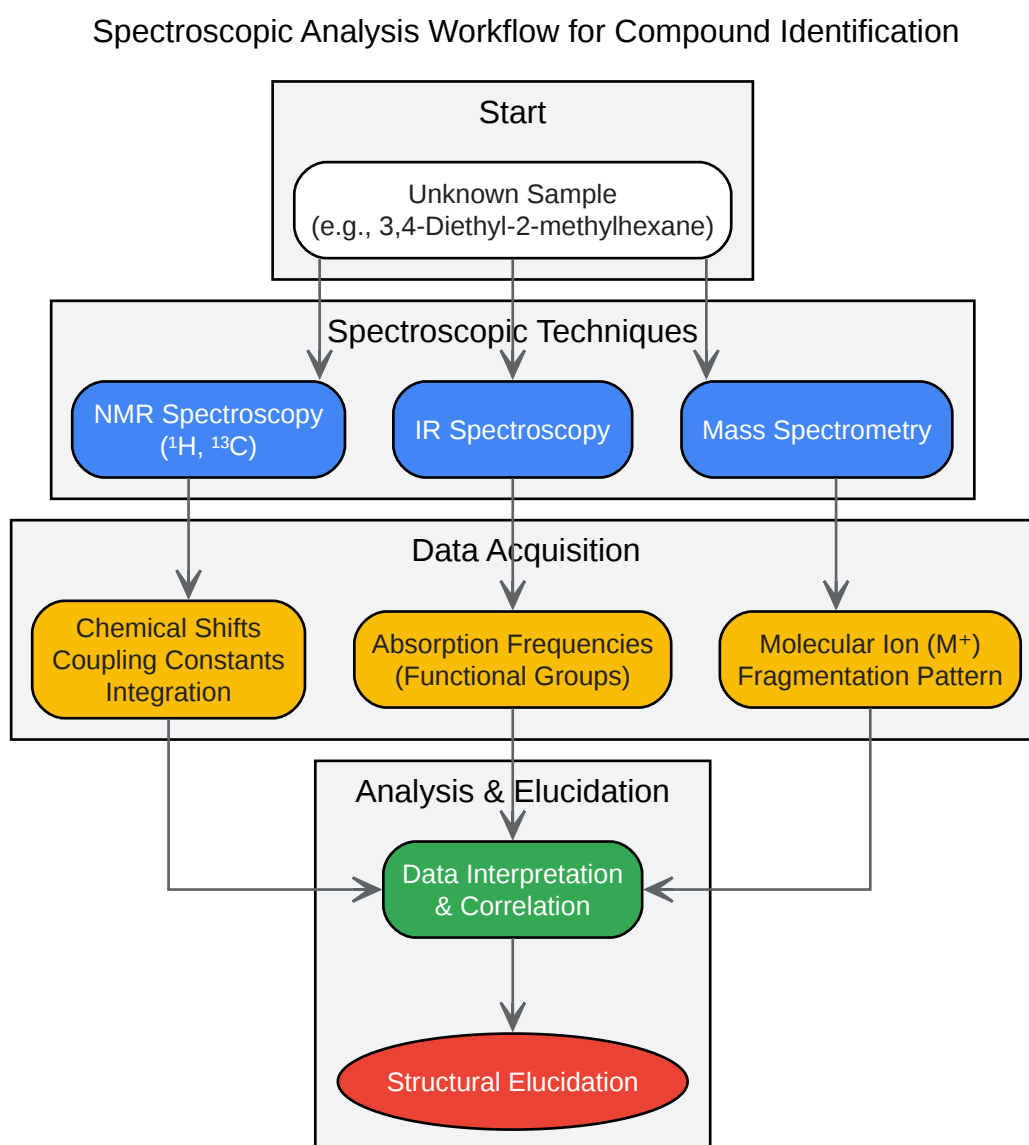
- **Inlet System:** For a volatile liquid, Gas Chromatography (GC) is the ideal inlet system (GC-MS) as it provides separation and clean introduction into the mass spectrometer. A small volume of a dilute solution of the sample is injected into the GC.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, which is under high vacuum. In the source, the gaseous molecules are bombarded by a beam of high-energy electrons (typically 70 eV).^{[10][11]} This causes ionization and extensive fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-

charge (m/z) ratio.

- Detection: An electron multiplier or similar detector records the abundance of ions at each m/z value, generating the mass spectrum.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the structural elucidation of a compound like **3,4-Diethyl-2-methylhexane** using the described spectroscopic methods.



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A flowchart of the spectroscopic analysis process for identifying an unknown chemical compound.

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